

Application Note: Methylstat Administration Routes for In Vivo Mouse Models

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Compound of Interest

Compound Name: Methylstat (hydrate)

Cat. No.: B1158421

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Abstract & Mechanism of Action

Methylstat is a potent, selective histone demethylase inhibitor targeting the Jumonji C (JmjC) domain-containing proteins, specifically Jmjd3 (KDM6B) and Utx (KDM6A). By inhibiting these enzymes, Methylstat prevents the demethylation of H3K27me3 (trimethylated histone H3 at lysine 27), a repressive chromatin mark. This inhibition restores H3K27me3 levels, leading to the transcriptional repression of oncogenes and the re-activation of tumor suppressor pathways such as p53 and p21.

Methylstat is a methyl ester prodrug; in vivo, cellular esterases hydrolyze it into its active free-acid form, which exhibits enhanced cell permeability compared to the free acid itself.

Mechanism of Action Diagram



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Caption: Methylstat functions as a prodrug that, upon hydrolysis, inhibits Jmjd3/Utx, preserving H3K27me3 marks and altering gene expression to suppress tumor growth.

Compound Formulation (Critical)

Methylstat is hydrophobic and prone to precipitation in aqueous buffers. Successful in vivo delivery requires a specific co-solvent system. Do not use simple PBS or Saline alone, as this will result in immediate precipitation and inconsistent dosing.

Recommended Vehicle System

The "10/40/5/45" formulation is the industry standard for solubilizing Methylstat for intraperitoneal (IP) injection.

Component	Percentage (v/v)	Function
DMSO	10%	Primary solvent (solubilizes the drug)
PEG300	40%	Co-solvent (maintains solubility)
Tween-80	5%	Surfactant (prevents aggregation)
Saline (0.9% NaCl)	45%	Diluent (adjusts tonicity)

Preparation Protocol (Step-by-Step)

Target Concentration: 2.5 mg/mL (Suitable for 10 mg/kg dose at 4 mL/kg volume, or adjusted for 10 mL/kg).

- Weighing: Weigh the required amount of Methylstat powder (e.g., 2.5 mg for 1 mL of working solution).
- Step 1 (DMSO): Dissolve the powder completely in 10% of the final volume of pure DMSO. Vortex until the solution is perfectly clear.
 - Example: Add 100 μ L DMSO to 2.5 mg Methylstat.[\[1\]](#)

- Step 2 (PEG300): Add 40% of the final volume of PEG300 to the DMSO solution. Vortex thoroughly.
 - Example: Add 400 μ L PEG300.
- Step 3 (Tween-80): Add 5% of the final volume of Tween-80. Vortex gently to mix (avoid excessive foaming).
 - Example: Add 50 μ L Tween-80.
- Step 4 (Saline): Slowly add 45% of the final volume of pre-warmed (37°C) Saline while vortexing or stirring.
 - Example: Add 450 μ L Saline.
- Final Check: The solution should be clear. If precipitation occurs, sonicate in a warm water bath (37°C) for 5–10 minutes.

Storage Warning: Prepare fresh immediately before use. Do not store the diluted working solution for more than 24 hours, as Methylstat may precipitate or degrade.

Administration Routes & Dosages

The primary validated route for Methylstat in mouse models (xenograft, angiogenesis assays) is Intraperitoneal (IP) injection.

A. Intraperitoneal (IP) Injection (Standard)[2]

- Recommended Dose: 10 mg/kg[2][3][4]
 - Note: Doses up to 20 mg/kg have been explored, but 10 mg/kg is the standard effective dose for angiogenesis inhibition with minimal toxicity.
- Dosing Volume: 10 mL/kg (Standard) or 5 mL/kg (Concentrated).
 - For a 20g mouse: Inject 200 μ L (at 1 mg/mL concentration) or 100 μ L (at 2 mg/mL).
- Frequency: Daily (q.d.) or Every Other Day (q.o.d.).

- Duration: Typically 14–21 days for xenograft studies.
- Needle Size: 25G or 27G.

B. Subcutaneous (SC) / Intratumoral (IT)

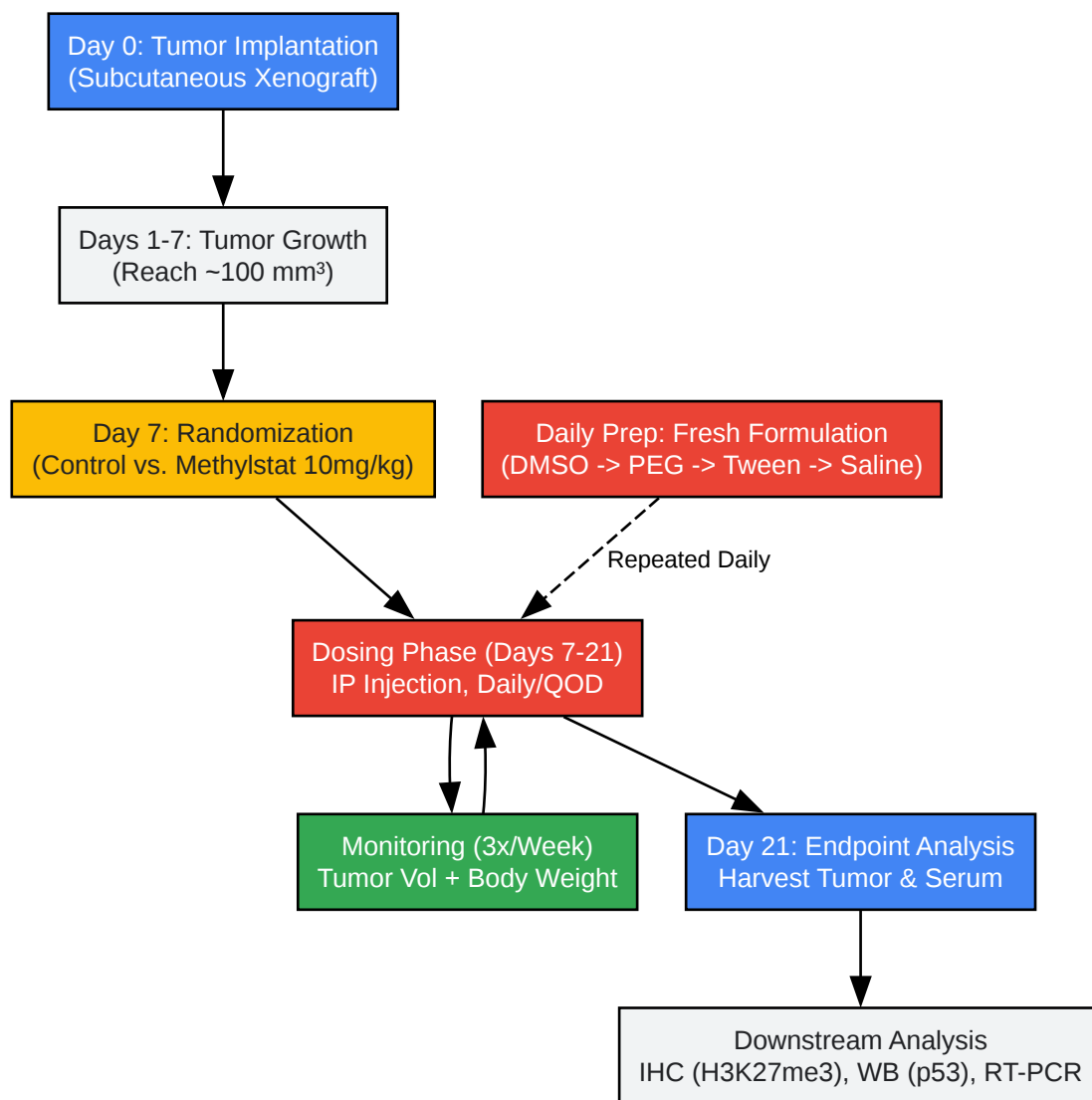
- Usage: Less common for systemic therapy but may be used for local delivery in specific solid tumor models.
- Vehicle: Same as IP (10/40/5/45).
- Dose: 5–10 mg/kg.

C. Oral Gavage (PO)[5]

- Status: Not recommended as the primary route due to potential hydrolysis in the stomach acid before absorption, unless encapsulated in specialized enteric coatings.

Experimental Workflow

This workflow outlines a typical 21-day xenograft study using Methylstat.



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Caption: Standard 21-day experimental workflow for evaluating Methylstat efficacy in tumor xenograft models.

Toxicity & Troubleshooting

Toxicity Monitoring

Methylstat is generally well-tolerated at 10 mg/kg. However, continuous dosing (>14 days) requires strict monitoring.

- **Body Weight:** Weigh mice daily. A loss of >15% body weight indicates toxicity; stop dosing immediately.

- Behavior: Watch for lethargy, ruffled fur, or hunched posture.
- Vehicle Toxicity: The high percentage of PEG300 (40%) can sometimes cause mild irritation. If observed, reduce PEG300 to 30% and increase Saline, provided solubility is maintained.

Troubleshooting Guide

Issue	Probable Cause	Solution
Precipitation upon adding Saline	Added too fast or solution was cold.	Add Saline dropwise to warm solution while vortexing.
Mice losing weight	Dose too high or vehicle intolerance.	Reduce dose to 5 mg/kg or switch to q.o.d. dosing.
No tumor reduction observed	Drug degradation or poor perfusion.	Ensure fresh preparation daily. Verify H3K27me3 levels in tumor tissue (Western Blot) to confirm target engagement.

References

- Cho, Y., et al. (2014). "A histone demethylase inhibitor, methylstat, inhibits angiogenesis in vitro and in vivo." [\[1\]\[5\]\[6\]](#) RSC Advances, 4, 38230-38233. [Link](#)
 - Key Reference: Establishes the anti-angiogenic activity and in vivo efficacy of Methylst
- MedChemExpress (MCE). "Methylstat Product Datasheet & In Vivo Formulation Guide." [\[6\]](#) [Link](#)
 - Key Reference: Provides the specific 10/40/5/45 solubility protocol.
- Luo, X., et al. (2011). "A Selective Inhibitor and Probe of the Cellular Functions of Jumonji C Domain-Containing Histone Demethylases." Journal of the American Chemical Society, 133(24), 9451–9456. [Link](#)
 - Key Reference: Describes the synthesis, chemical structure, and prodrug mechanism of Methylst

- Kim, K.H., et al. (2014). "Histone Demethylase Inhibitor Methylstat Inhibits Angiogenesis." Yonsei University Research Repository. Key Reference: Supports the dosing regimens used in angiogenesis mouse models.

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Sources

- 1. Methylstat | 组蛋白脱甲基酶抑制剂 | MCE [medchemexpress.cn]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. biorxiv.org [biorxiv.org]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
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